

# Personal protective equipment for handling 4-Fluorobenzhydrol

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## Compound of Interest

Compound Name: 4-Fluorobenzhydrol

Cat. No.: B154427

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## Essential Safety and Handling Guide for 4-Fluorobenzhydrol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Fluorobenzhydrol**, including operational and disposal plans, to foster a secure laboratory environment.

### Chemical Profile:

- Chemical Name: **4-Fluorobenzhydrol**
- CAS Number: 365-22-0
- Molecular Formula:  $C_{13}H_{11}FO$
- Molecular Weight: 202.23 g/mol

Hazard Identification: Based on data from similar compounds such as Benzhydrol and 4,4'-Difluorobenzhydrol, **4-Fluorobenzhydrol** is expected to cause skin and serious eye irritation. It may also cause respiratory irritation.

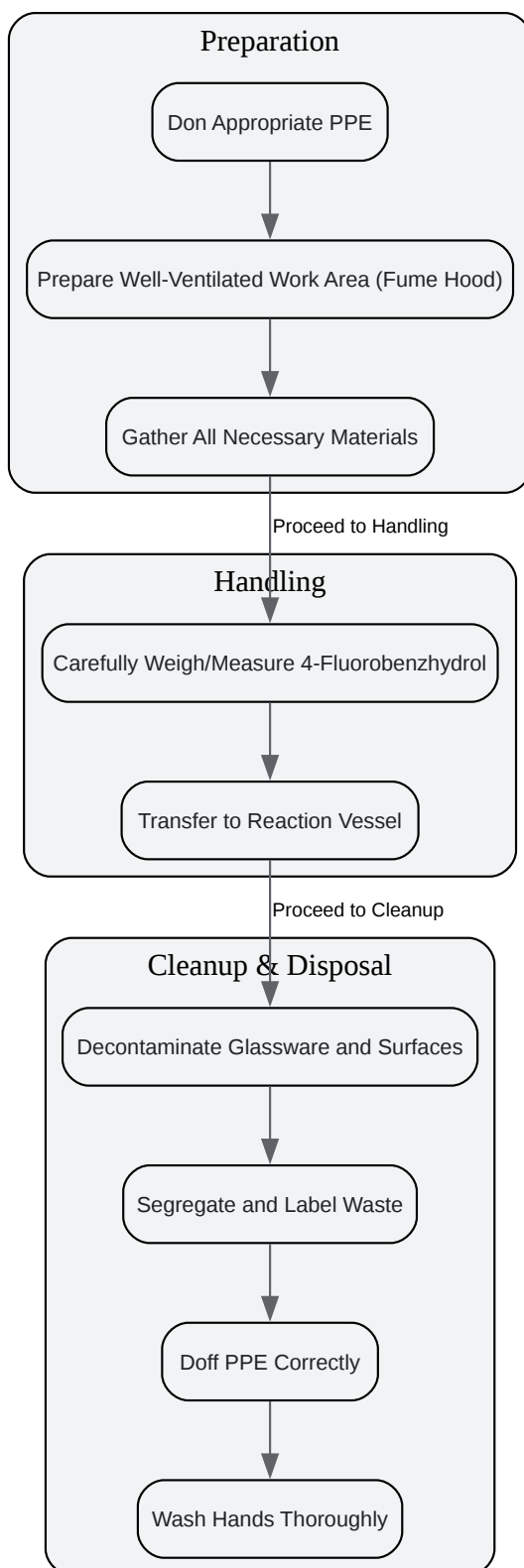
## Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **4-Fluorobenzhydrol**.

Protection Type	Equipment	Specification	Purpose
Eye/Face Protection	Safety Goggles	Conforming to EN 166 (EU) or NIOSH (US) standards.	Protects against splashes and dust.
Face Shield	To be worn over safety goggles.	Recommended when there is a significant splash or explosion risk.	
Skin Protection	Gloves	Chemical-impermeable gloves (e.g., nitrile).	Prevents skin contact. Gloves must be inspected before use and changed immediately if contaminated.
Lab Coat/Protective Clothing	Fire/flammable resistant and impervious clothing.	Protects skin and personal clothing from contamination.	
Respiratory Protection	Dust Respirator/Full-face Respirator	MSHA/NIOSH approved.	Required when engineering controls are insufficient, if exposure limits are exceeded, or if dust is generated. A full-face respirator is recommended in such cases.

## Operational Plan: Safe Handling Workflow

A standardized workflow is critical for minimizing risks associated with handling **4-Fluorobenzhydrol**.



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**Caption:** Standard operational workflow for handling **4-Fluorobenzhydrol**.

## Spill and Disposal Plan

Immediate and appropriate response to spills is crucial to prevent exposure and environmental contamination.

### Spill Response:

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the spill area and ensure adequate ventilation.
- **Wear Appropriate PPE:** At a minimum, wear the PPE outlined in the table above.
- **Contain the Spill:** Prevent further leakage or spreading if it is safe to do so. Avoid generating dust.
- **Collect the Material:** Carefully sweep or scoop the spilled solid into a suitable, closed container for disposal.
- **Decontaminate the Area:** Clean the spill area thoroughly.
- **Dispose of Waste:** All contaminated materials, including PPE, should be placed in a sealed container for proper disposal.

### Disposal Plan:

- **Chemical Waste:** Dispose of **4-Fluorobenzhydrol** and any contaminated materials as hazardous waste. Offer surplus and non-recyclable solutions to a licensed disposal company.
- **Contaminated Packaging:** Dispose of as unused product.

## First Aid Measures

In the event of exposure, immediate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Consult a physician.

Emergency Contact: In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet to the attending physician.

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